Application Notes and Protocols: LP-922761 Hydrate In Vitro Kinase Assay

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Compound of Interest

Compound Name:	*LP-922761 hydrate*
Cat. No.:	*B11933037*

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Introduction

LP-922761 hydrate is a potent and selective, orally active inhibitor of the Adaptor-Associated Kinase 1 (AAK1).[1][2][3][4] AAK1 is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis, a fundamental cellular process for the internalization of molecules from the extracellular space. By phosphorylating the µ2 subunit of the adaptor protein 2 (AP2) complex, AAK1 facilitates the maturation of clathrin-coated pits and subsequent vesicle formation.[5] Due to its involvement in various signaling pathways, AAK1 has emerged as a potential therapeutic target, particularly in the context of neuropathic pain.[4][6]

This document provides a detailed protocol for conducting an in vitro kinase assay to determine the inhibitory activity of **LP-922761 hydrate** against its target kinase.

Data Presentation

The inhibitory potency of **LP-922761 hydrate** is quantified by its half-maximal inhibitory concentration (IC50), which is the concentration of the inhibitor required to reduce the activity of a specific enzyme by 50%.

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Target Kinase	Assay Type	IC50 (nM)
Adaptor-Associated Kinase 1 (AAK1)	Enzyme	4.8
Adaptor-Associated Kinase 1 (AAK1)	Cellular	7.6
BMP-2-inducible protein kinase (BIKE)	Enzyme	24
Data compiled from multiple sources.[1][2][3][4]		

LP-922761 hydrate demonstrates high potency against AAK1 in both enzymatic and cellular assays. It also shows inhibitory activity against the related kinase BIKE, albeit at a lower potency. Notably, **LP-922761 hydrate** exhibits minimal activity against cyclin G-associated kinase (GAK) and various opioid, adrenergic α2, or GABAa receptors.[1][2]

Signaling Pathway

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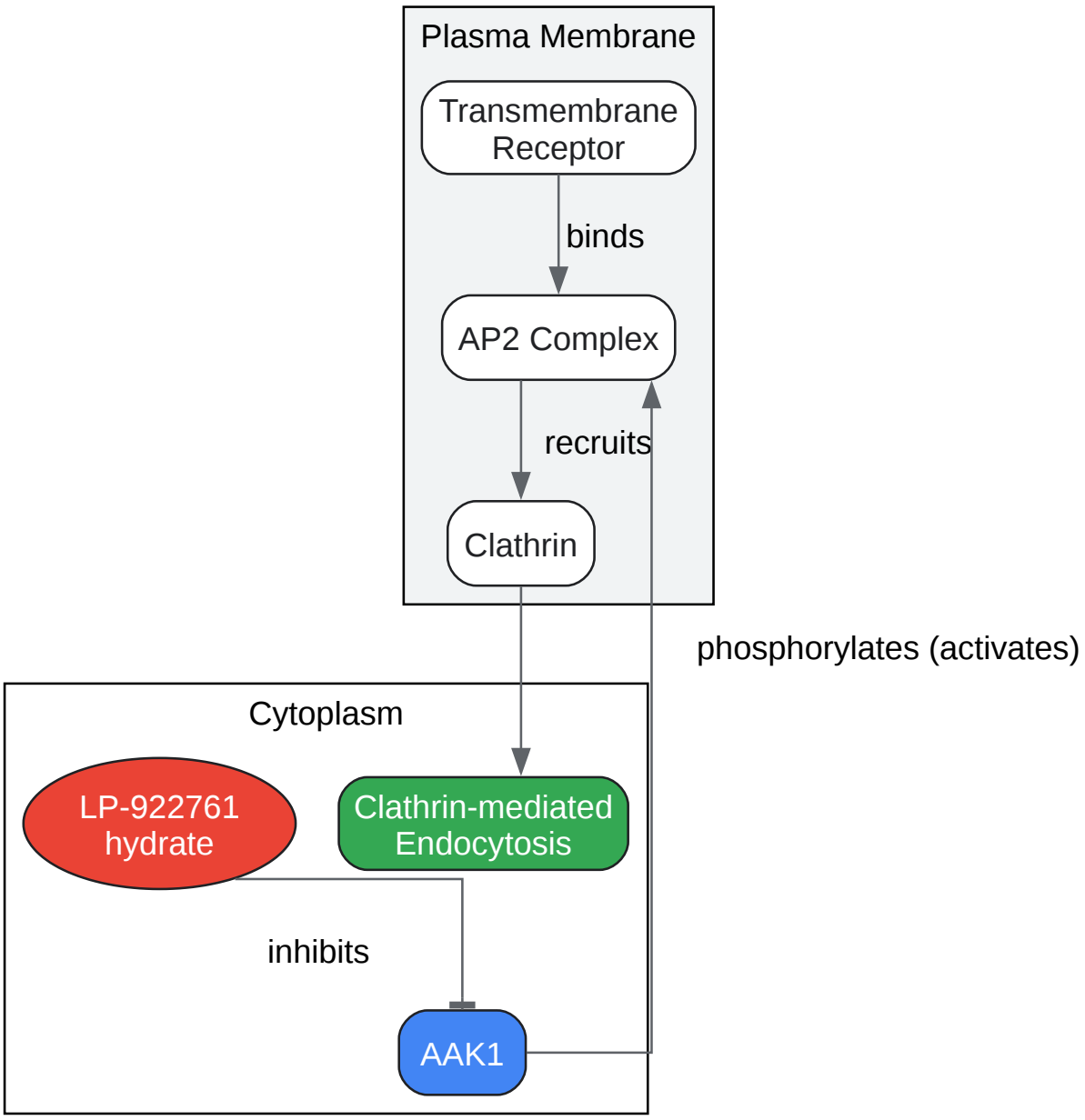

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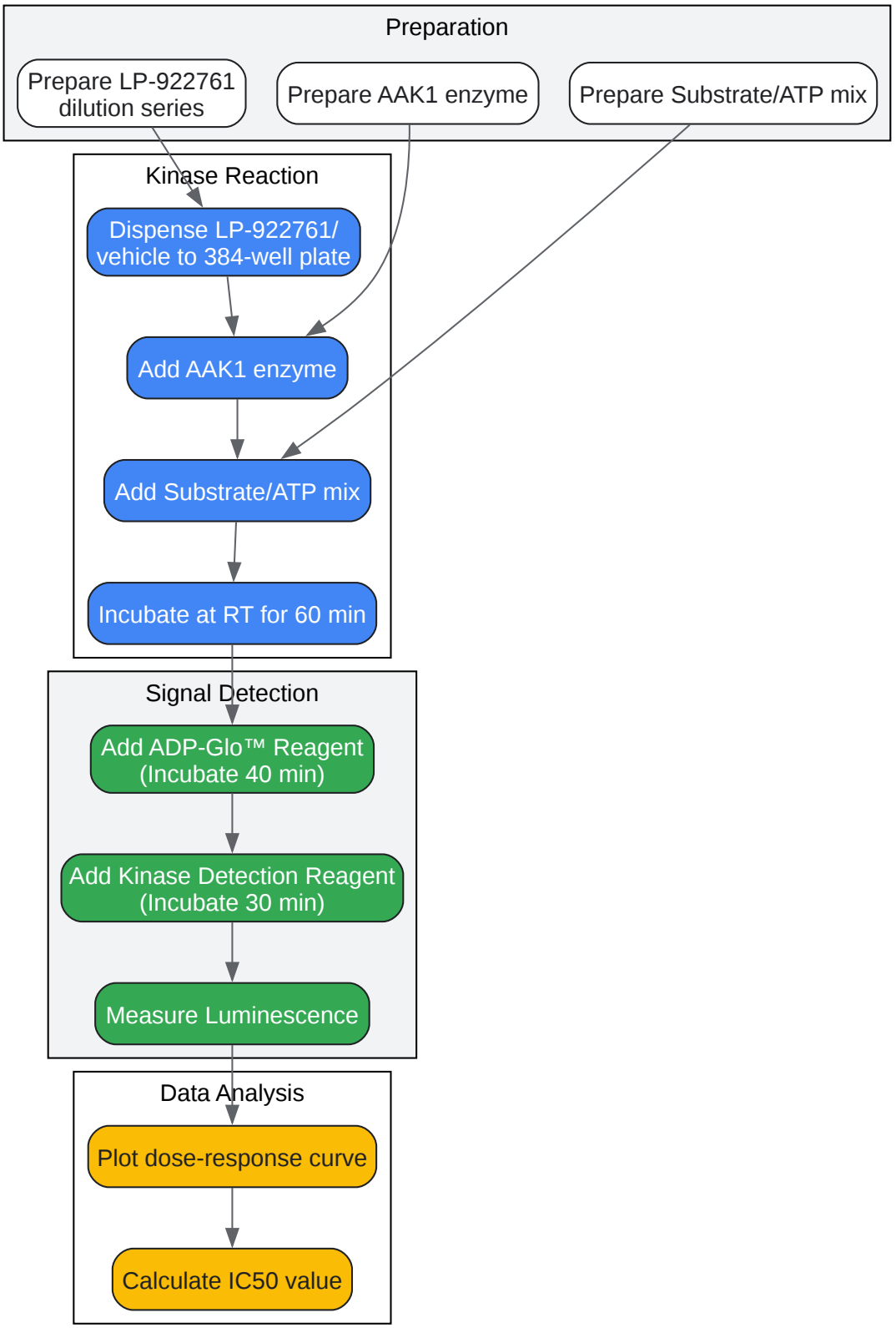

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